

# Application Notes and Protocols: Synthesis of Choline Geranate

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## Compound of Interest

Compound Name: **Geranate**  
Cat. No.: **B1243311**

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## Introduction

Choline **geranate** (CAGE) is a deep eutectic solvent (DES) or ionic liquid (IL) that has emerged as a significant enabling excipient in pharmaceutical sciences. Synthesized from Generally Recognized as Safe (GRAS) components, choline bicarbonate and geranic acid, CAGE is noted for its biocompatibility and versatile applications.[1][2] Its primary utility lies in enhancing the delivery of a wide range of therapeutic molecules, from small molecules to large biologics, across physiological barriers.[3][4] Furthermore, CAGE possesses inherent antimicrobial properties, making it a valuable component in formulations targeting infections.[2] This document provides a comprehensive protocol for the synthesis of choline **geranate**, its physicochemical properties, and key applications in research and drug development.

## Physicochemical Properties of Choline Geranate (1:2 Molar Ratio)

The following table summarizes the key quantitative data for CAGE prepared at a 1:2 molar ratio of choline bicarbonate to geranic acid.

Property	Value	Reference
Molecular Weight	440.32 g/mol	<a href="#">[2]</a>
Density (at 25 °C)	0.989 ± 0.001 g/mL	<a href="#">[2]</a>
Viscosity	569 ± 19 mPa·s	<a href="#">[2]</a>
Conductivity	13.79 ± 0.28 mS/m	<a href="#">[2]</a>
Diffusion Coefficient	2.2 × 10 <sup>-12</sup> m <sup>2</sup> /s	<a href="#">[2]</a>
pH	~8.5	

## Experimental Protocol: Synthesis of Choline Geranate (1:2 Molar Ratio)

This protocol details the synthesis of choline **geranate** via a salt metathesis reaction.

## Materials and Equipment

- Geranic acid (≥85%)
- Choline bicarbonate solution (80% in water)
- Round bottom flask (250 mL)
- Magnetic stirrer and stir bar
- Water bath
- Rotary evaporator
- Vacuum oven
- Analytical balance
- Karl Fischer titrator (for water content measurement)

## Safety and Handling

- Geranic Acid: Causes skin and eye irritation. May cause respiratory irritation. Wear protective gloves, clothing, and eye/face protection.[4]
- Choline Bicarbonate: An irritant.[5] Handle in a well-ventilated area and wear appropriate personal protective equipment.
- The synthesis should be performed in a fume hood.

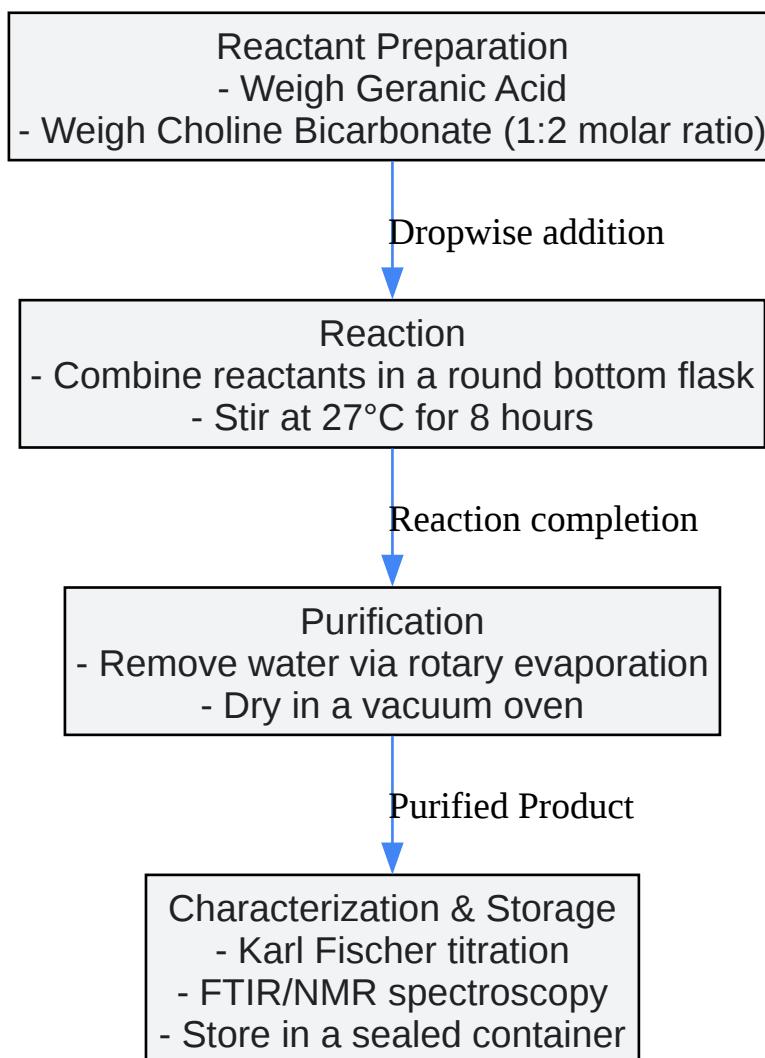
## Procedure

- Reactant Preparation:
  - In a 250 mL round bottom flask, weigh 39.58 g (0.2350 mol) of geranic acid.
  - In a separate container, weigh 18.72 g (0.1133 mol) of choline bicarbonate solution (80%). This corresponds to a 1:2 molar ratio of choline bicarbonate to geranic acid.
- Reaction:
  - Place the round bottom flask containing geranic acid in a water bath set to approximately 27°C and begin stirring with a magnetic stir bar.[6]
  - Slowly add the choline bicarbonate solution dropwise to the geranic acid while maintaining constant stirring.
  - The reaction will produce carbon dioxide gas, which drives the reaction to completion.[6]
  - Continue the reaction for approximately 8 hours at 27°C, or until the evolution of CO<sub>2</sub> ceases.[6]
- Purification:
  - After the reaction is complete, remove the bulk of the water using a rotary evaporator.
  - Transfer the resulting viscous liquid to a vacuum oven and dry for an extended period to further reduce the water content.
- Characterization and Storage:

- Measure the final water content using Karl Fischer titration. The resulting deep eutectic solvent should have a water content of approximately 13%.
- Confirm the chemical structure using techniques such as FTIR and NMR spectroscopy.
- Store the final product in a tightly sealed container in a cool, dry place.

## Visualizations

### Experimental Workflow

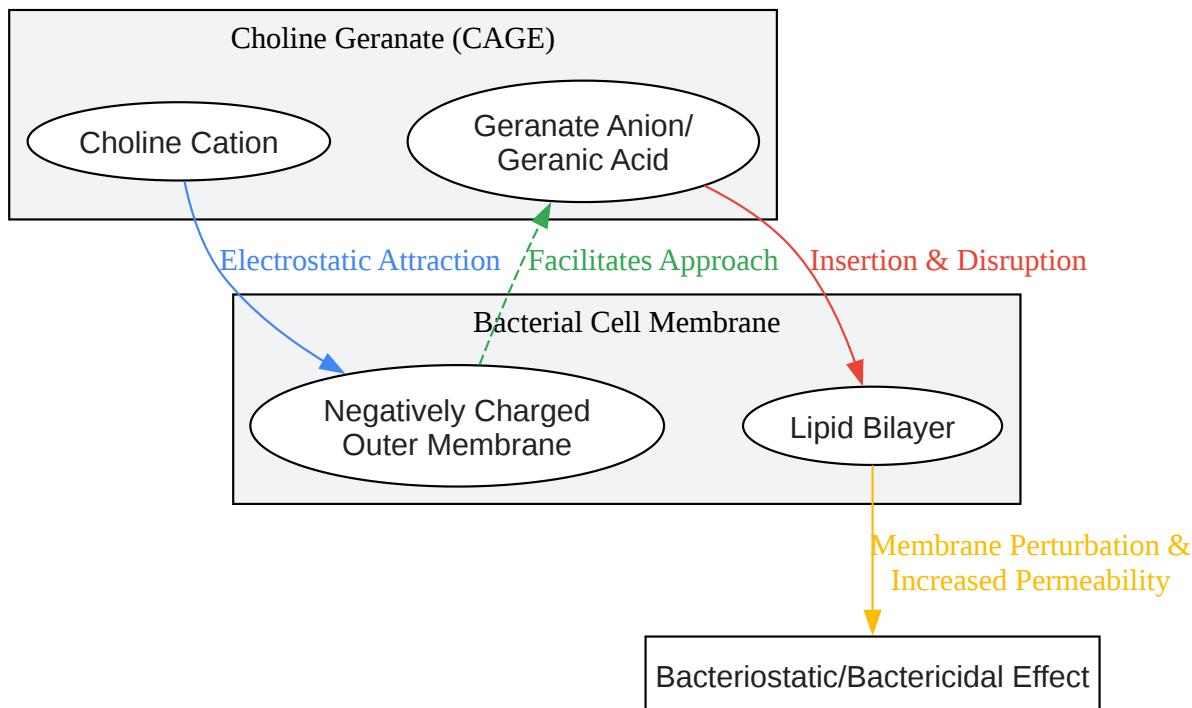


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Caption: Workflow for the synthesis of Choline **Geranate** (CAGE).

## Proposed Mechanism of Action: Antimicrobial Activity

While CAGE does not have a classical signaling pathway, its antimicrobial mechanism involves direct interaction with and disruption of bacterial cell membranes.



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Caption: Proposed mechanism of CAGE's antimicrobial action.

## Applications in Research and Drug Development

Choline **geranate** is a versatile tool in pharmaceutical research and development with several key applications:

- **Transdermal Drug Delivery:** CAGE has been shown to enhance the permeation of both hydrophilic and hydrophobic drugs through the skin.[2][3]
- **Oral Drug Delivery:** It can improve the oral bioavailability of poorly soluble drugs.[2][3]

- Antimicrobial Formulations: Its inherent broad-spectrum antimicrobial activity makes it suitable for developing novel antiseptics and treating topical infections.[2][7]
- Biologic Stabilization: CAGE has demonstrated the ability to stabilize proteins and other biologics, potentially extending their shelf-life and efficacy.[8]

## Conclusion

The synthesis of choline **geranate** is a straightforward process that yields a highly versatile and biocompatible deep eutectic solvent. Its unique physicochemical properties and multifaceted applications in drug delivery and antimicrobial formulations make it a valuable tool for researchers, scientists, and drug development professionals. The protocols and data presented here provide a solid foundation for the synthesis, characterization, and application of this promising pharmaceutical excipient.

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